

Application Notes and Protocols for 11-Desethyl Irinotecan as a Reference Standard

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Compound of Interest

Compound Name: 11-Desethyl Irinotecan

Cat. No.: B601126

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Introduction

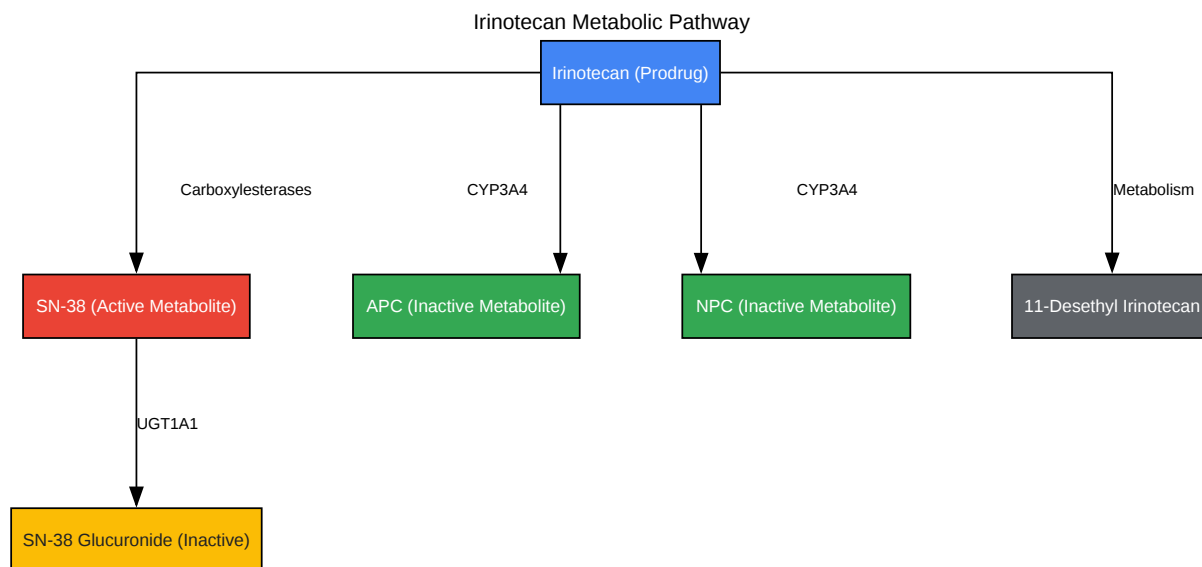
11-Desethyl Irinotecan, also known as Irinotecan Impurity A or 7-Desethyl Irinotecan, is a key metabolite and impurity of Irinotecan, a topoisomerase I inhibitor used in cancer chemotherapy. [1][2][3][4] As a certified reference standard, **11-Desethyl Irinotecan** is crucial for the accurate quantification of this analyte in various matrices, including pharmaceutical formulations and biological samples. These application notes provide detailed protocols for the use of **11-Desethyl Irinotecan** as a reference standard in analytical method development and validation, ensuring reliable and reproducible results in research, quality control, and pharmacokinetic studies.

Product Information

Parameter	Specification
Product Name	11-Desethyl Irinotecan
CAS Number	103816-16-6[1][2][5][6][7]
Molecular Formula	C31H34N4O6[4][6]
Molecular Weight	558.62 g/mol [4][6]
Storage	Store at 2-8°C, protected from light.[7]
Purity	>98% (Hypothetical value for demonstration, refer to Certificate of Analysis for actual purity)
Retest Date	Refer to Certificate of Analysis

Irinotecan Metabolic Pathway

The metabolic conversion of Irinotecan is a complex process primarily occurring in the liver. Irinotecan is a prodrug that is activated to its pharmacologically active metabolite, SN-38, by carboxylesterases.[8] SN-38 is a potent topoisomerase I inhibitor. Irinotecan and SN-38 are subject to further metabolism and elimination. The following diagram illustrates the key pathways.



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Caption: Metabolic pathway of Irinotecan.

Experimental Protocols

Protocol 1: Quantification of 11-Desethyl Irinotecan in a Drug Substance by High-Performance Liquid Chromatography (HPLC)

This protocol describes a method for the determination of **11-Desethyl Irinotecan** in an Irinotecan drug substance using HPLC with UV detection.

1. Materials and Reagents

- **11-Desethyl Irinotecan** Reference Standard
- Irinotecan Hydrochloride Drug Substance

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Acetate
- Glacial Acetic Acid
- Deionized Water

2. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	20 mM Ammonium Acetate in Water, pH 4.5 (adjusted with Acetic Acid)
Mobile Phase B	Acetonitrile
Gradient	Time (min)
0	
25	
26	
30	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL

3. Standard and Sample Preparation

- Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **11-Desethyl Irinotecan** Reference Standard and dissolve in a 100 mL volumetric flask with methanol.

- **Calibration Standards:** Prepare a series of calibration standards by diluting the stock solution with mobile phase A to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.
 - **Sample Solution:** Accurately weigh approximately 25 mg of Irinotecan Hydrochloride drug substance and dissolve in a 25 mL volumetric flask with mobile phase A.
4. **Analysis** Inject the calibration standards and the sample solution into the HPLC system and record the chromatograms.
5. **Data Analysis** Construct a calibration curve by plotting the peak area of **11-Desethyl Irinotecan** against its concentration. Determine the concentration of **11-Desethyl Irinotecan** in the sample solution from the calibration curve.

Protocol 2: Quantification of 11-Desethyl Irinotecan in Human Plasma by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides a sensitive and selective method for the quantification of **11-Desethyl Irinotecan** in human plasma using LC-MS/MS. A deuterated analog of **11-Desethyl Irinotecan** (**11-Desethyl Irinotecan-d10**) is recommended as an internal standard (IS).^{[9][10]}

1. Materials and Reagents

- **11-Desethyl Irinotecan** Reference Standard
- **11-Desethyl Irinotecan-d10** (Internal Standard)
- Human Plasma (K2EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic Acid
- Deionized Water

2. LC-MS/MS Conditions

Parameter	Condition
LC System	UPLC or equivalent
Column	C18, 2.1 x 50 mm, 1.7 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Time (min)
0.0	
2.5	
3.0	
3.1	
4.0	
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Analyte
11-Desethyl Irinotecan	
11-Desethyl Irinotecan-d10 (IS)	

3. Standard and Sample Preparation

- Standard Stock Solutions (1 mg/mL): Prepare separate stock solutions of **11-Desethyl Irinotecan** and **11-Desethyl Irinotecan-d10** in methanol.

- Working Solutions: Prepare serial dilutions of the **11-Desethyl Irinotecan** stock solution in 50% methanol to create calibration standards. Prepare a working solution of the internal standard (100 ng/mL) in 50% methanol.
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma, add 20 µL of the internal standard working solution.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 13,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of mobile phase A.

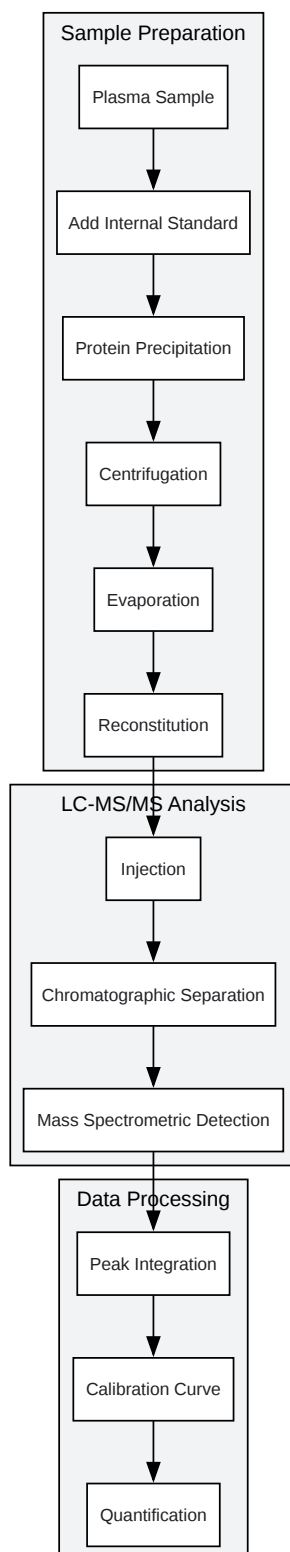
4. Analysis Inject the prepared standards and samples into the LC-MS/MS system.

5. Data Analysis Calculate the peak area ratio of the analyte to the internal standard. Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted ($1/x^2$) linear regression. Quantify the concentration of **11-Desethyl Irinotecan** in the plasma samples from the calibration curve.

Experimental Workflow

The following diagram outlines the general workflow for the quantification of **11-Desethyl Irinotecan** in a biological matrix.

General Workflow for Bioanalysis



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Caption: Workflow for bioanalytical quantification.

Data Presentation

Table 1: Hypothetical HPLC Calibration Data for 11-Desethyl Irinotecan

Concentration (µg/mL)	Peak Area
0.1	12,543
0.5	63,876
1.0	128,987
2.5	321,456
5.0	645,879
10.0	1,298,765
Correlation Coefficient (r ²)	0.9995

Table 2: Hypothetical LC-MS/MS Calibration Data for 11-Desethyl Irinotecan in Plasma

Concentration (ng/mL)	Analyte Peak Area	IS Peak Area	Peak Area Ratio (Analyte/IS)
0.5	5,432	1,543,210	0.0035
1.0	10,987	1,565,432	0.0070
5.0	55,432	1,532,109	0.0362
10.0	110,987	1,554,321	0.0714
50.0	556,789	1,548,765	0.3595
100.0	1,123,456	1,551,234	0.7242
Correlation Coefficient (r ²)	0.9998		

Conclusion

The use of a well-characterized **11-Desethyl Irinotecan** reference standard is essential for obtaining accurate and precise analytical data. The protocols and information provided in these application notes serve as a comprehensive guide for researchers, scientists, and drug development professionals in their analytical endeavors involving this important metabolite of Irinotecan. It is imperative to always refer to the Certificate of Analysis provided by the supplier for specific information on the purity and handling of the reference standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 11-Desethyl Irinotecan | 103816-16-6 [amp.chemicalbook.com]
- 3. 11-Desethyl Irinotecan CAS#: 103816-16-6 [m.chemicalbook.com]
- 4. 11-Desethyl Irinotecan | C₃₁H₃₄N₄O₆ | CID 13711982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. clearsynth.com [clearsynth.com]
- 6. usbio.net [usbio.net]
- 7. clinivex.com [clinivex.com]
- 8. researchgate.net [researchgate.net]
- 9. 11-Desethyl Irinotecan-d₁₀ | LGC Standards [lgcstandards.com]
- 10. pharmaffiliates.com [pharmaffiliates.com]
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